

Preparation of C16-PAF Stock Solution with DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: C16-PAF

Cat. No.: B1662334

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of C16-Platelet Activating Factor (**C16-PAF**) stock solutions using Dimethyl Sulfoxide (DMSO). **C16-PAF** is a potent phospholipid mediator and a key ligand for the Platelet-Activating Factor Receptor (PAFR), playing a crucial role in various signaling pathways, including the MAPK/ERK cascade.[1] Adherence to proper preparation and storage techniques is critical for ensuring the stability and activity of **C16-PAF** in experimental settings. This guide is intended for researchers, scientists, and professionals in drug development who utilize **C16-PAF** in their studies.

Introduction to C16-PAF

C16-PAF, also known as 1-O-hexadecyl-2-acetyl-sn-glycero-3-phosphocholine, is an endogenous phospholipid that acts as a potent signaling molecule.[2] It is a ligand for the G-protein coupled PAF receptor (PAFR) and is involved in a multitude of physiological and pathological processes, including inflammation, immune response, and neuronal activity.[1][3] As a potent activator of the MAPK and MEK/ERK signaling pathways, **C16-PAF** is a valuable tool in studying cellular proliferation, differentiation, and apoptosis.[1]

Quantitative Data Summary

The following tables summarize the key quantitative information for **C16-PAF**.

Table 1: Physicochemical Properties of **C16-PAF**

Property	Value	Reference
CAS Number	74389-68-7	
Molecular Formula	C26H54NO7P	
Molecular Weight	523.68 g/mol	
Appearance	White to off-white solid	

Table 2: Solubility of **C16-PAF**

Solvent	Maximum Concentration	Notes	Reference
DMSO	100 mg/mL (190.96 mM)	Requires sonication for complete dissolution. Use of newly opened, anhydrous DMSO is recommended as it is hygroscopic.	
Water	52.37 mg/mL (100 mM)		
Ethanol	Soluble		
DMF	10 mg/mL		

Table 3: Recommended Storage Conditions

Form	Temperature	Duration	Notes	Reference
Solid Powder	-20°C	3 years	Store under nitrogen.	
DMSO Stock Solution	-80°C	6 months	Stored under nitrogen. Avoid repeated freeze-thaw cycles.	
DMSO Stock Solution	-20°C	1 month	Stored under nitrogen. Avoid repeated freeze-thaw cycles.	

Experimental Protocol: Preparation of C16-PAF Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **C16-PAF** in DMSO.

Materials:

- **C16-PAF** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vial or a vial protected from light
- Vortex mixer
- Ultrasonic water bath
- Calibrated micropipettes and sterile tips

Procedure:

- **Equilibrate Reagents:** Allow the vial of **C16-PAF** and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.

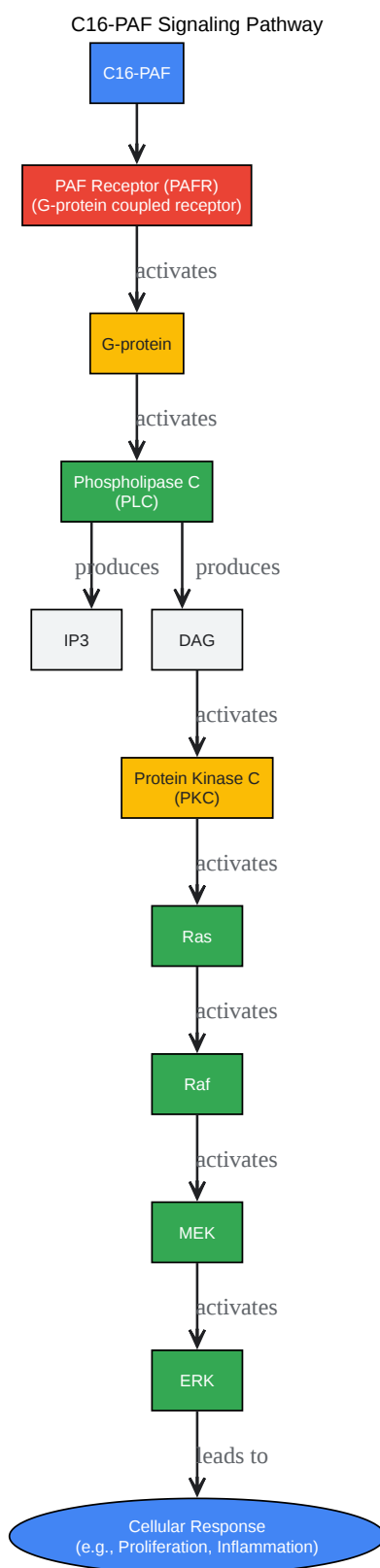
- **Weigh C16-PAF:** Accurately weigh the desired amount of **C16-PAF** powder in a sterile microcentrifuge tube or directly in the amber glass vial. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.24 mg of **C16-PAF** (Molecular Weight: 523.68 g/mol).
- **Add DMSO:** Add the calculated volume of anhydrous DMSO to the **C16-PAF** powder. For a 10 mM stock solution, you would add 1 mL of DMSO for every 5.24 mg of **C16-PAF**.
- **Dissolve:** Tightly cap the vial and vortex thoroughly for 1-2 minutes.
- **Sonication:** To ensure complete dissolution, place the vial in an ultrasonic water bath and sonicate for 10-15 minutes. The solution should become clear.
- **Aliquot:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes. This minimizes the number of freeze-thaw cycles and protects the compound from degradation.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Note on Dilutions for Cell-Based Assays: When preparing working solutions for cell culture experiments, the final concentration of DMSO should be kept low (typically <0.5%) to avoid cellular toxicity. A vehicle control (culture medium with the same final concentration of DMSO) should always be included in the experimental design.

Visualization of Pathways and Workflows

C16-PAF Signaling Pathway

The following diagram illustrates the signaling pathway initiated by **C16-PAF** binding to its receptor, PAFR, leading to the activation of the MAPK/ERK cascade.



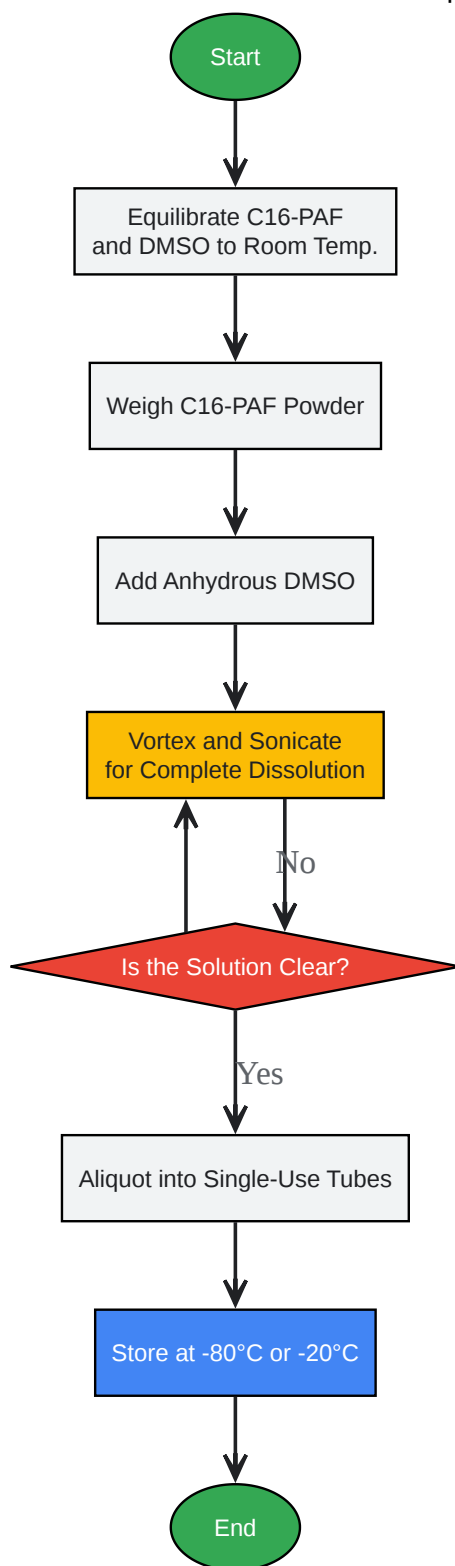
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Caption: **C16-PAF** activates PAFR, initiating a cascade that activates the MAPK/ERK pathway.

Experimental Workflow for C16-PAF Stock Solution Preparation

The diagram below outlines the logical workflow for preparing a **C16-PAF** stock solution.

Workflow for C16-PAF Stock Solution Preparation



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Caption: A stepwise workflow for the preparation of a **C16-PAF** stock solution in DMSO.

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